

Essential Safety and Logistical Information for Handling (S)-CCG-1423

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Compound of Interest

Compound Name: (S)-CCG-1423

Cat. No.: B1150376

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(S)-CCG-1423 is a potent small-molecule inhibitor of the Rho/MRTF/SRF signaling pathway, making it a valuable tool for research in cancer biology and other fields.^{[1][2]} Due to its bioactive nature, appropriate safety precautions are essential to minimize exposure and ensure a safe laboratory environment. This guide provides detailed procedural information for researchers, scientists, and drug development professionals on the personal protective equipment (PPE), handling, and disposal of **(S)-CCG-1423**.

Personal Protective Equipment (PPE)

When handling **(S)-CCG-1423**, especially in its solid form or when preparing concentrated stock solutions, a comprehensive approach to personal protection is required. The following PPE is recommended to prevent skin and respiratory exposure:

- **Gloves:** Chemical-resistant gloves, such as nitrile gloves, are mandatory. Given the compound's potential for biological activity, double-gloving is recommended as a best practice to provide an additional layer of protection.
- **Lab Coat:** A clean, buttoned lab coat must be worn to protect street clothes and prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles should be worn at all times to protect the eyes from dust particles of the solid compound and from splashes of solutions.

- **Respiratory Protection:** When weighing or handling the powdered form of **(S)-CCG-1423** outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved respirator (e.g., N95) is advised to prevent inhalation of fine particles.

Quantitative Safety and Physical Data

The following table summarizes key quantitative information for **(S)-CCG-1423**, compiled from supplier safety data and product information sheets.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value
Chemical Formula	C ₁₈ H ₁₃ ClF ₆ N ₂ O ₃
Molecular Weight	454.75 g/mol
Appearance	White to beige solid powder
Solubility	Soluble in DMSO (e.g., 10 mg/mL to 100 mM)
Storage Temperature	Recommended: -20°C for long-term storage
Purity	Typically ≥98% (by HPLC)

Operational and Disposal Plans

Experimental Protocol: Preparation of Stock Solutions

The following is a step-by-step guide for the preparation of a stock solution of **(S)-CCG-1423** for in vitro experiments. All steps involving the handling of the solid compound should be performed in a chemical fume hood or a similar ventilated enclosure.

- **Pre-weighing Preparation:** Ensure all necessary equipment, including a calibrated analytical balance, appropriate vials, and solvent (e.g., high-purity DMSO), are placed within the chemical fume hood.
- **Weighing the Compound:** Carefully weigh the desired amount of **(S)-CCG-1423** powder into a suitable vial. Minimize the creation of dust by handling the compound gently.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).

- **Dissolution:** Securely cap the vial and vortex or sonicate gently until the solid is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- **Storage of Stock Solution:** Store the stock solution at -20°C, protected from light. For long-term storage, it is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Disposal Plan

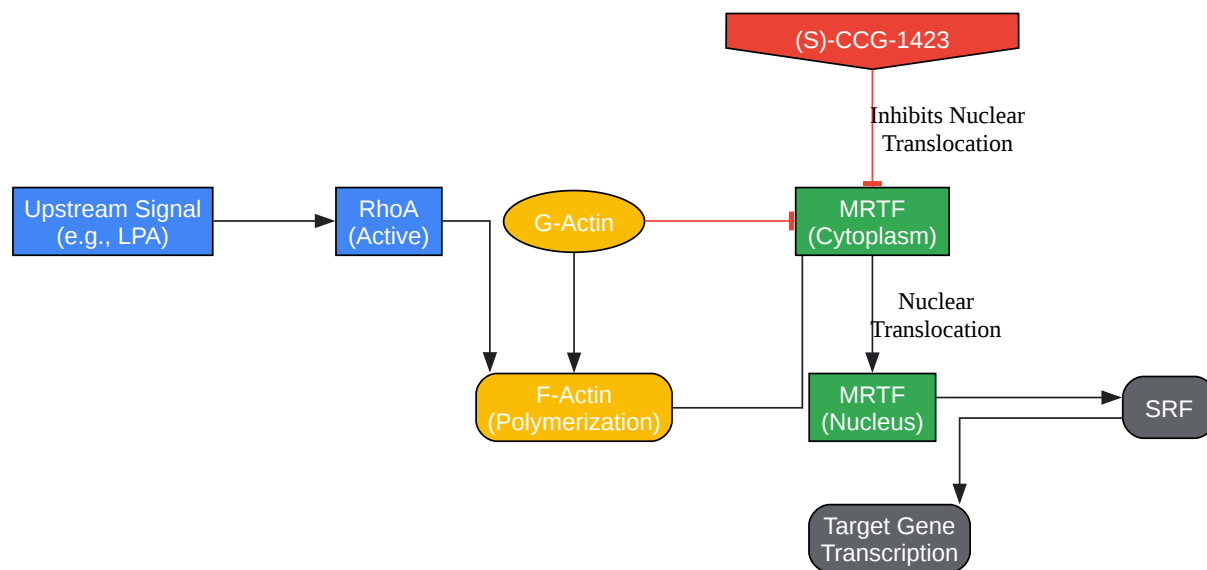
Proper disposal of **(S)-CCG-1423** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.

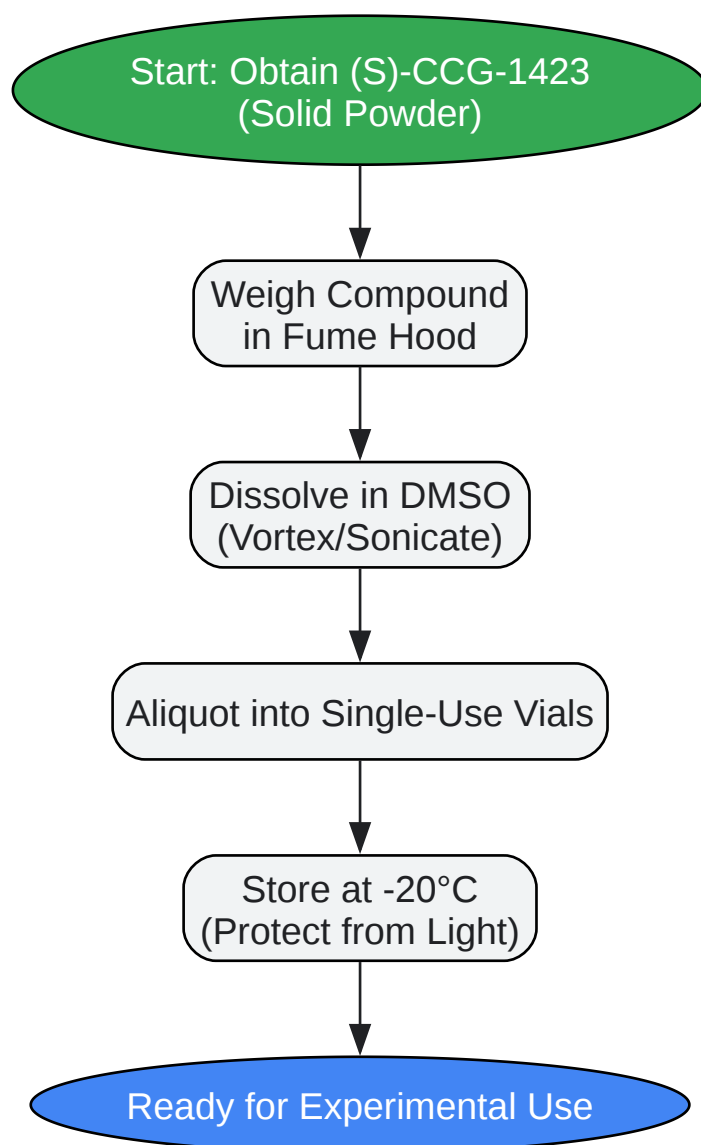
- **Solid Waste:** All disposable materials that have come into contact with **(S)-CCG-1423**, including gloves, weigh boats, pipette tips, and empty vials, should be collected in a designated, sealed waste container labeled as "Hazardous Chemical Waste."
- **Liquid Waste:** Unused or waste solutions of **(S)-CCG-1423** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not dispose of solutions containing this compound down the drain.
- **Decontamination:** Work surfaces should be thoroughly cleaned with an appropriate solvent (e.g., 70% ethanol) after handling the compound.
- **Regulatory Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Visualized Signaling Pathway and Experimental Workflow

Signaling Pathway of (S)-CCG-1423 Inhibition

(S)-CCG-1423 is an inhibitor of the RhoA-dependent signaling pathway that regulates gene transcription through the Serum Response Factor (SRF).^[1] It acts downstream of RhoA and prevents the nuclear import and activity of the Myocardin-Related Transcription Factor (MRTF), a key co-activator of SRF.^{[4][5]}





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